

Molecular weight and formula of Acetamide, N-9-acridinyl-2-bromo-

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Compound of Interest

Compound Name: Acetamide, N-9-acridinyl-2-bromo-

Cat. No.: B145477

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In-Depth Technical Guide: Acetamide, N-9-acridinyl-2-bromo-

For Researchers, Scientists, and Drug Development Professionals

Core Compound Overview

Acetamide, N-9-acridinyl-2-bromo-, with the IUPAC name N-(acridin-9-yl)-2-bromoacetamide, is a fluorescent labeling reagent of significant interest in analytical chemistry. [1] This compound is particularly valuable for the derivatization of carboxylic acids, enabling their sensitive detection in complex biological and chemical matrices through techniques like high-performance liquid chromatography (HPLC). Its utility stems from the formation of highly fluorescent ester derivatives with carboxyl-containing analytes. This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its primary application, and a discussion of its known biological context.

Chemical and Physical Properties

The fundamental properties of **Acetamide, N-9-acridinyl-2-bromo-** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference
Molecular Formula	C15H11BrN2O	[1]
Molecular Weight	315.17 g/mol	[1]
IUPAC Name	N-(acridin-9-yl)-2-bromoacetamide	[1]
Synonyms	N-9-Acridinyl-2-bromoacetamide, N-(9-Acridinyl)bromoacetamide	[1]
CAS Number	126857-76-9	[1]
Appearance	Yellow solid	[1]
Solubility	Soluble in Methanol	[1]
Storage	2-8°C	[1]

Primary Application: Fluorescent Labeling of Carboxylic Acids

The principal application of **Acetamide, N-9-acridinyl-2-bromo-** is as a pre-column derivatization reagent for the analysis of carboxylic acids by liquid chromatography.[2] The compound reacts with carboxylic acids via a phase-transfer-catalyzed esterification to yield highly fluorescent esters.[2] These derivatives exhibit a large Stokes' shift (greater than 120 nm), which minimizes background interference and enhances detection sensitivity.[2] This method allows for the detection of carboxylic acids at levels as low as 10 femtomoles.[2]

Experimental Protocol: Phase-Transfer-Catalyzed Esterification

The following is a generalized protocol for the fluorescent labeling of carboxylic acids using N-(9-acridinyl)-bromoacetamide. This protocol is based on published methodologies and should be optimized for specific applications.

Materials:

- N-(9-acridinyl)-bromoacetamide
- Carboxylic acid sample
- Organic solvent (e.g., dichloromethane, ethyl acetate)
- Aqueous buffer (e.g., phosphate buffer, pH 7-8)
- Phase-transfer catalyst (e.g., a quaternary ammonium salt like tetrabutylammonium bromide)
- Acetonitrile (HPLC grade)
- Phosphoric acid
- Standard laboratory glassware and equipment

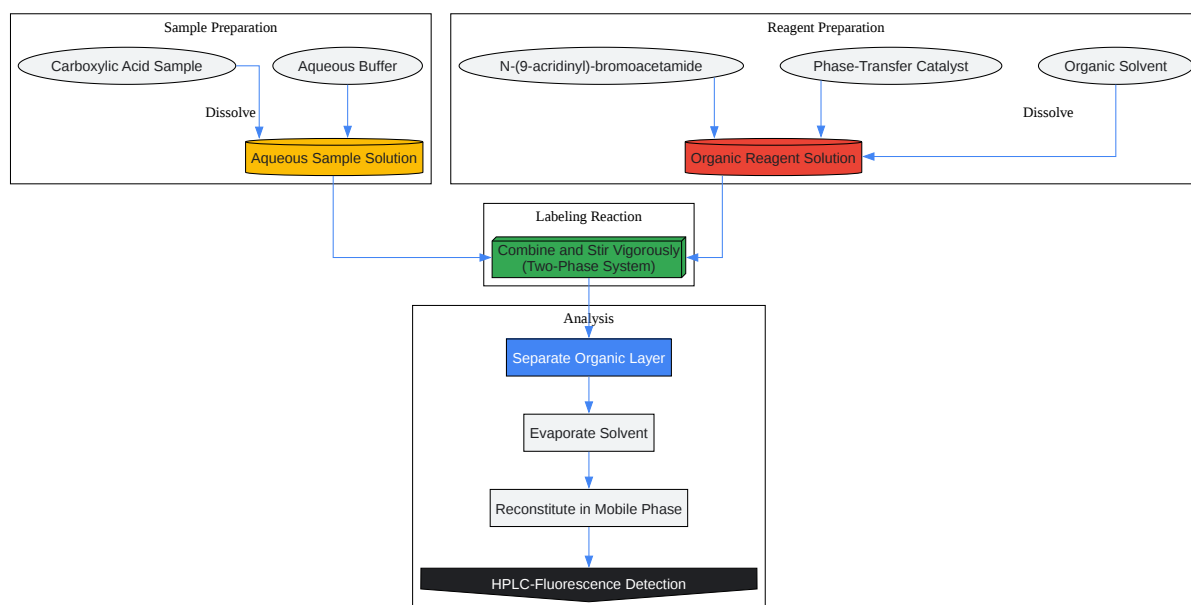
Procedure:

- **Sample Preparation:** Dissolve the carboxylic acid sample in the aqueous buffer.
- **Reaction Setup:** In a reaction vial, combine the aqueous solution of the carboxylic acid with an equal volume of the organic solvent containing N-(9-acridinyl)-bromoacetamide and the phase-transfer catalyst.
- **Reaction:** Stir the biphasic mixture vigorously at room temperature. The reaction time will vary depending on the specific carboxylic acid and should be optimized (e.g., 30-60 minutes).
- **Phase Separation:** After the reaction is complete, centrifuge the mixture to separate the aqueous and organic layers.
- **Extraction:** Carefully transfer the organic layer, which now contains the fluorescently labeled ester, to a clean vial.
- **Solvent Evaporation:** Evaporate the organic solvent under a gentle stream of nitrogen.
- **Reconstitution:** Reconstitute the dried residue in the mobile phase for HPLC analysis.

- HPLC Analysis: Analyze the sample using a reversed-phase liquid chromatographic column. A typical mobile phase consists of aqueous acetonitrile containing 0.2% phosphoric acid.^[2] Detection is performed using a fluorescence detector.

Experimental Workflow

The following diagram illustrates the general workflow for the fluorescent labeling of carboxylic acids using N-(9-acridinyl)-bromoacetamide.



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Fluorescent Labeling Workflow

Signaling Pathways and Drug Development Context

Currently, there is no scientific literature to suggest that **Acetamide, N-9-acridinyl-2-bromo-** is directly involved in any biological signaling pathways or has been investigated as a potential therapeutic agent. Its documented application is primarily as an analytical reagent. While other derivatives of the acridine scaffold have been explored for various biological activities, including as topoisomerase inhibitors and anti-parasitic agents, these properties have not been attributed to N-9-acridinyl-2-bromo-acetamide itself. Therefore, for professionals in drug development, its relevance lies in its utility as a tool for the quantitative analysis of carboxylic acid-containing drugs or biomarkers.

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References

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